

A Comprehensive Technical Guide to Quinolinium Chlorochromate: Synthesis, Applications, and Safety

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Compound of Interest

Compound Name: *Quinolinium chlorochromate*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Quinolinium chlorochromate (QCC) is a stable, mild, and selective oxidizing agent with significant applications in synthetic organic chemistry. This guide provides an in-depth exploration of **quinolinium chlorochromate**, covering its synthesis, physicochemical properties, and CAS number: 108703-35-1.[1] It details its utility in the selective oxidation of primary and secondary alcohols and the oxidative cleavage of oximes. The IUPAC name for this compound is chromium;tris(oxygen(2-));quinoline;chloride.[2] This document serves as a comprehensive resource, offering detailed experimental protocols, mechanistic insights, and essential safety and handling procedures to support its effective and safe use in a laboratory setting.

Introduction

In the realm of synthetic organic chemistry, the selective oxidation of alcohols to carbonyl compounds is a cornerstone transformation. While numerous chromium(VI)-based reagents have been developed for this purpose, **quinolinium chlorochromate** (QCC) has emerged as a valuable tool due to its stability, selectivity, and efficiency. As a stable yellowish-brown solid, QCC offers advantages in handling and storage compared to some other chromium oxidants. [3] It is particularly noted for its ability to selectively oxidize primary alcohols to aldehydes with

minimal over-oxidation to carboxylic acids, a common challenge with more aggressive reagents.

This guide aims to provide a detailed technical overview of **quinolinium chlorochromate**, moving beyond a general description to offer practical, field-proven insights for researchers and professionals in drug development and chemical synthesis.

Physicochemical Properties and Identification

A clear understanding of the fundamental properties of a reagent is critical for its effective application.

Property	Value	Source
CAS Number	108703-35-1	[1]
IUPAC Name	chromium;tris(oxygen(2-));quinoline;chloride	[2]
Molecular Formula	C ₉ H ₇ ClCrNO ₃	[1]
Molecular Weight	264.61 g/mol	[1]
Appearance	Yellowish-brown solid	[3]
Stability	Stable under normal conditions	[3]

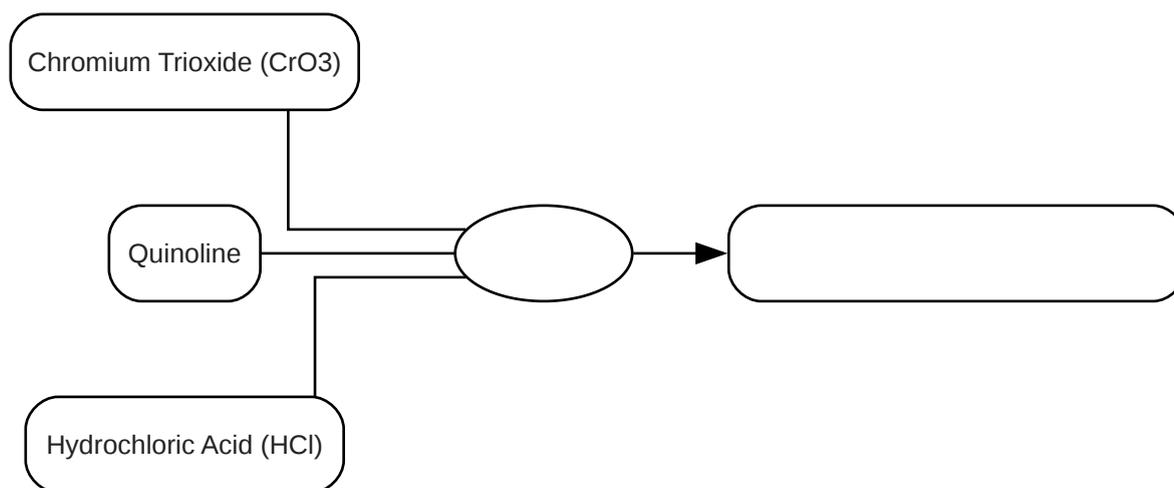
Synthesis of Quinolinium Chlorochromate

The preparation of **quinolinium chlorochromate** is a straightforward procedure, first reported by Singh et al. in 1986. The synthesis involves the reaction of chromium trioxide with quinoline in the presence of hydrochloric acid.

Experimental Protocol: Synthesis of Quinolinium Chlorochromate

- Materials:
 - Chromium trioxide (CrO₃)

- Quinoline
- Concentrated Hydrochloric Acid (HCl)
- Water (H₂O)
- Procedure (Based on Singh et al., 1986):
 - In a flask, carefully add chromium trioxide to a solution of hydrochloric acid and water.
 - Cool the resulting solution in an ice bath.
 - Slowly add quinoline to the cooled solution with continuous stirring.
 - A yellowish-brown solid will precipitate out of the solution.
 - Collect the solid by filtration.
 - Wash the solid with a suitable solvent (e.g., dichloromethane) to remove any unreacted starting materials.
 - Dry the product under vacuum to obtain pure **quinolinium chlorochromate**.



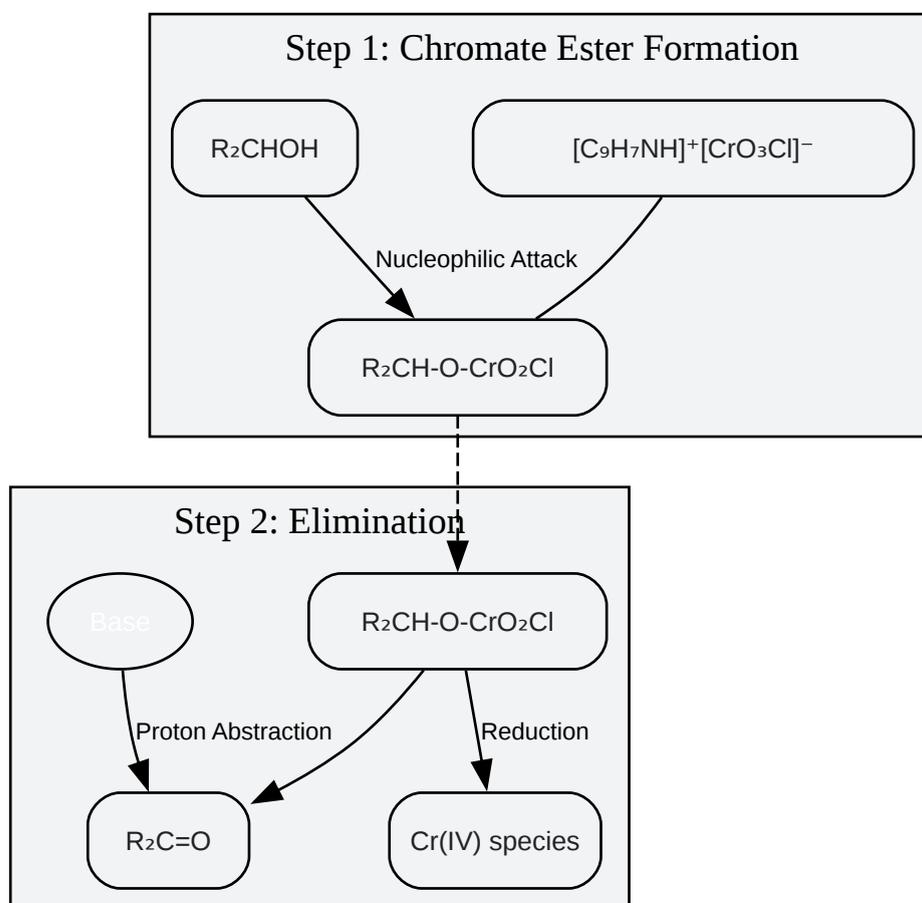
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Caption: Synthesis of **Quinolinium Chlorochromate**.

Mechanism of Oxidation

The oxidation of alcohols by **quinolinium chlorochromate** is believed to proceed through a mechanism analogous to that of other pyridinium-type halochromates, such as pyridinium chlorochromate (PCC). The key steps involve the formation of a chromate ester intermediate, followed by an elimination reaction.

- **Formation of the Chromate Ester:** The alcohol attacks the chromium center of the **quinolinium chlorochromate**, leading to the formation of a chromate ester.
- **Proton Transfer:** A proton is transferred from the alcohol's hydroxyl group to one of the oxygen atoms on the chromium.
- **Elimination:** A base (which can be the quinoline moiety, another alcohol molecule, or the chloride ion) removes a proton from the carbon bearing the oxygen. This initiates a 1,2-elimination, forming the carbon-oxygen double bond of the carbonyl group and reducing the chromium(VI) to a chromium(IV) species.



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Caption: Generalized mechanism of alcohol oxidation by QCC.

Applications in Organic Synthesis

Quinolinium chlorochromate is a versatile reagent with applications in several key transformations in organic synthesis.

Selective Oxidation of Alcohols

The primary and most well-documented application of QCC is the selective oxidation of primary and secondary alcohols to aldehydes and ketones, respectively.[1] It has been reported to provide better yields and require shorter reaction times compared to conventional methods in certain cases.[3]

General Experimental Protocol for Alcohol Oxidation:

- Materials:
 - Alcohol
 - **Quinolinium chlorochromate** (QCC)
 - Anhydrous dichloromethane (CH_2Cl_2)
 - Inert adsorbent (e.g., Celite or silica gel)
- Procedure:
 - Suspend **quinolinium chlorochromate** in anhydrous dichloromethane in a reaction flask under an inert atmosphere.
 - Add an inert adsorbent such as Celite to the suspension. This helps in simplifying the work-up by adsorbing the chromium byproducts.
 - Add a solution of the alcohol in dichloromethane to the stirred suspension.
 - Monitor the reaction progress by thin-layer chromatography (TLC).
 - Upon completion, dilute the reaction mixture with a non-polar solvent like diethyl ether.
 - Filter the mixture through a pad of silica gel to remove the chromium salts and the adsorbent.
 - Concentrate the filtrate under reduced pressure to obtain the crude carbonyl compound, which can be further purified by distillation or chromatography.

Oxidative Cleavage of Oximes

Quinolinium chlorochromate has been demonstrated to be an efficient reagent for the regeneration of carbonyl compounds from their corresponding oximes.[4] This transformation is particularly useful for deprotection strategies in multi-step syntheses. The reaction can be effectively carried out under microwave irradiation or even under solvent-free conditions using a pestle and mortar, offering a more environmentally friendly approach.[4]

Experimental Protocol for Oxidative Cleavage of Oximes (Microwave Irradiation):

- Materials:
 - Oxime
 - **Quinolinium chlorochromate (QCC)**
 - An appropriate solvent (if not solvent-free)
- Procedure:
 - In a microwave-safe vessel, mix the oxime with **quinolinium chlorochromate**.
 - Irradiate the mixture in a microwave reactor at a suitable power and for a predetermined time.
 - Monitor the reaction by TLC.
 - After completion, extract the product with a suitable organic solvent.
 - Wash the organic layer with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate and concentrate to yield the carbonyl compound.

Safety and Handling

As with all chromium(VI) reagents, **quinolinium chlorochromate** must be handled with appropriate safety precautions due to its toxicity and oxidizing properties. While a specific Safety Data Sheet (SDS) for **quinolinium chlorochromate** is not readily available in public databases, the safety protocols for closely related compounds like pyridinium chlorochromate (PCC) and quinolinium dichromate provide essential guidance.

Hazard Statements (based on analogous compounds):

- May intensify fire; oxidizer.[3][4]

- May cause an allergic skin reaction.[3][4]
- May cause cancer by inhalation.[3][4]
- Very toxic to aquatic life with long-lasting effects.[3][4]

Precautionary Measures:

- Personal Protective Equipment (PPE):
 - Wear chemical-resistant gloves (e.g., nitrile), a lab coat, and chemical safety goggles.
 - Use a full-face respirator with an appropriate cartridge if there is a risk of inhaling dust.
- Handling:
 - Handle in a well-ventilated area, preferably within a chemical fume hood.
 - Avoid generating dust.
 - Keep away from heat, sparks, open flames, and other ignition sources.
 - Avoid contact with combustible materials, reducing agents, and strong acids.
- Storage:
 - Store in a cool, dry, and well-ventilated area.
 - Keep the container tightly closed.
 - Store away from incompatible materials.
- Disposal:
 - Dispose of as hazardous waste in accordance with local, state, and federal regulations.
Do not discharge into drains or the environment.

Conclusion

Quinolinium chlorochromate is a valuable and versatile reagent for selective oxidations in organic synthesis. Its stability, ease of preparation, and efficiency in oxidizing alcohols and cleaving oximes make it a practical alternative to other chromium-based oxidants. By adhering to the detailed protocols and safety guidelines presented in this guide, researchers and drug development professionals can effectively and safely leverage the synthetic potential of **quinolinium chlorochromate** in their work.

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